

A Researcher's Guide to Commercially Available Europium-153: Assessing Isotopic Purity

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Compound of Interest

Compound Name: *Europium-153*

Cat. No.: *B178974*

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For researchers, scientists, and drug development professionals utilizing isotopically enriched materials, the precise isotopic composition is a critical parameter. This guide provides a comparative overview of commercially available **Europium-153** (^{153}Eu), focusing on the assessment of its isotopic purity. We present a detailed analytical protocol for verification and illustrative data to aid in the selection of materials for sensitive applications.

Naturally occurring europium is composed of two stable isotopes: ^{151}Eu and ^{153}Eu , with natural abundances of approximately 47.8% and 52.2%, respectively.[1] For applications such as the production of the medical radioisotope Samarium-153 (^{153}Sm) or as a tracer in various studies, enrichment in ^{153}Eu is essential.[2][3][4] This guide focuses on the products available for such specialized needs.

Comparison of Commercially Available Europium-153

Several suppliers offer enriched ^{153}Eu , typically in the form of europium oxide (Eu_2O_3). While obtaining detailed Certificates of Analysis (CoA) with precise isotopic purity often requires a direct inquiry or purchase, the advertised enrichment levels provide a preliminary basis for comparison. The following table summarizes the offerings from key suppliers.

Disclaimer: The isotopic purity data in the table below is representative and based on advertised enrichment levels. For precise isotopic composition, it is imperative to consult the supplier-provided Certificate of Analysis for the specific lot.

Supplier	Product Name	Chemical Form	Advertised ¹⁵³ Eu Enrichment (atom %)
National Isotope Development Center (NIDC)	Europium-153	Oxide, Chloride, Metal Solid, Nitrate	≥ 98% [5] [6]
Trace Sciences International	Europium-153	Oxide	> 99% [3]
BuyIsotope.com (Neonest AB)	Europium-153 Isotope	Oxide (Eu ₂ O ₃)	Enrichment levels available upon request [4]

Experimental Protocol for Isotopic Purity Assessment

The determination of high-precision isotopic ratios for rare earth elements like europium is predominantly accomplished using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[\[2\]](#) This technique offers the high precision required to verify the isotopic purity of enriched materials.

Objective:

To accurately determine the isotopic abundance of ¹⁵³Eu and ¹⁵¹Eu in an enriched europium sample.

Materials and Reagents:

- Enriched **Europium-153** sample (e.g., Eu₂O₃)
- High-purity nitric acid (HNO₃)
- 18 MΩ·cm deionized water
- Samarium (Sm) standard solution (for mass bias correction)

- Certified Europium isotopic standard (e.g., NIST SRM) for validation
- Class A volumetric flasks and pipettes
- Clean laboratory ware

Instrumentation:

- Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS)

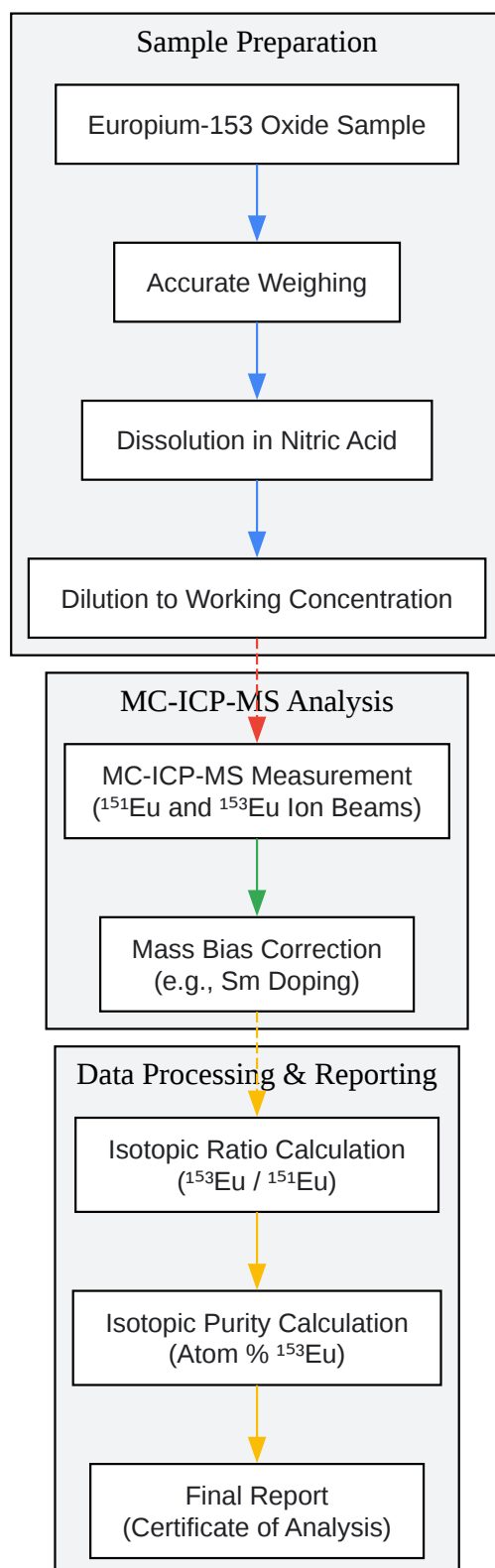
Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of the **Europium-153** oxide powder using a microbalance.
 - Dissolve the sample in a minimal amount of high-purity nitric acid. Gentle heating may be applied to facilitate dissolution.
 - Quantitatively transfer the dissolved sample to a volumetric flask and dilute to a known volume with deionized water to achieve a suitable concentration for MC-ICP-MS analysis (typically in the parts-per-billion range).
- Instrumental Analysis:
 - Aspirate the prepared sample solution into the MC-ICP-MS.
 - Measure the ion beam intensities for ^{151}Eu and ^{153}Eu simultaneously using the multiple collectors.
 - To correct for instrumental mass bias, which can affect the accuracy of the isotopic ratio, a samarium (Sm) standard can be added to the sample.^[2] The known isotopic ratios of samarium are used to calculate a correction factor that is then applied to the measured europium isotopic ratio.
 - Alternatively, the sample-standard bracketing technique can be employed, where the sample is measured between two measurements of a certified isotopic standard.

- Data Analysis:
 - Calculate the raw $^{153}\text{Eu}/^{151}\text{Eu}$ ratio from the measured ion beam intensities.
 - Apply the mass bias correction using the chosen method (samarium doping or sample-standard bracketing).
 - Calculate the atom percent of ^{153}Eu using the corrected isotopic ratio.
 - The isotopic purity is reported as the atom percent of ^{153}Eu .

Visualizing the Analytical Workflow

The following diagram illustrates the key steps in the experimental workflow for assessing the isotopic purity of **Europium-153**.



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Caption: Workflow for ^{153}Eu isotopic purity analysis.

Conclusion

The selection of a commercially available enriched **Europium-153** product requires careful consideration of the supplier's stated enrichment and, most importantly, the detailed isotopic composition provided in the Certificate of Analysis. For applications demanding the highest isotopic purity, independent verification using a robust analytical technique such as MC-ICP-MS is recommended. The protocol outlined in this guide provides a framework for researchers to perform such verification, ensuring the quality and suitability of the material for their specific research needs.

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